

Proper Disposal of alpha-Methylserine-O-phosphate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *alpha-methylserine-O-phosphate*

Cat. No.: *B1662262*

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For Immediate Reference: Key Safety and Disposal Information

Proper handling and disposal of **alpha-methylserine-O-phosphate** are critical to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals. The information is based on globally recognized hazard classifications and best practices for chemical waste management.

Alpha-methylserine-O-phosphate is classified as acutely toxic if swallowed.^[1] Adherence to the following disposal protocol is mandatory to mitigate risks.

Summary of Key Data

For easy reference, the table below summarizes the essential chemical data for **alpha-methylserine-O-phosphate**.

Property	Value	Source
Molecular Formula	C4H10NO6P	PubChem[1]
Molecular Weight	199.10 g/mol	PubChem[1]
PubChem CID	3964633	PubChem[1][2]
GHS Hazard Statement	H301: Toxic if swallowed	PubChem[1]
Disposal Precaution	P501: Dispose of contents/container to an approved waste disposal plant	PubChem[1]

Experimental Protocol: Standard Disposal Procedure

The following protocol outlines the necessary steps for the safe disposal of **alpha-methylserine-O-phosphate**. This procedure should be performed in a designated laboratory area, and all personnel must wear appropriate Personal Protective Equipment (PPE).

1. Personal Protective Equipment (PPE):

- Gloves: Wear nitrile or other chemically resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A standard laboratory coat is required.

2. Waste Collection:

- All solid waste contaminated with **alpha-methylserine-O-phosphate** (e.g., weighing paper, contaminated tips) must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- Aqueous solutions containing **alpha-methylserine-O-phosphate** should be collected in a separate, sealed, and labeled container for hazardous liquid waste. Do not mix with other waste streams unless compatibility has been confirmed.

3. Labeling:

- The hazardous waste container must be labeled with the words "Hazardous Waste," the full chemical name "**alpha-methylserine-O-phosphate**," and the associated hazard ("Toxic").

4. Storage:

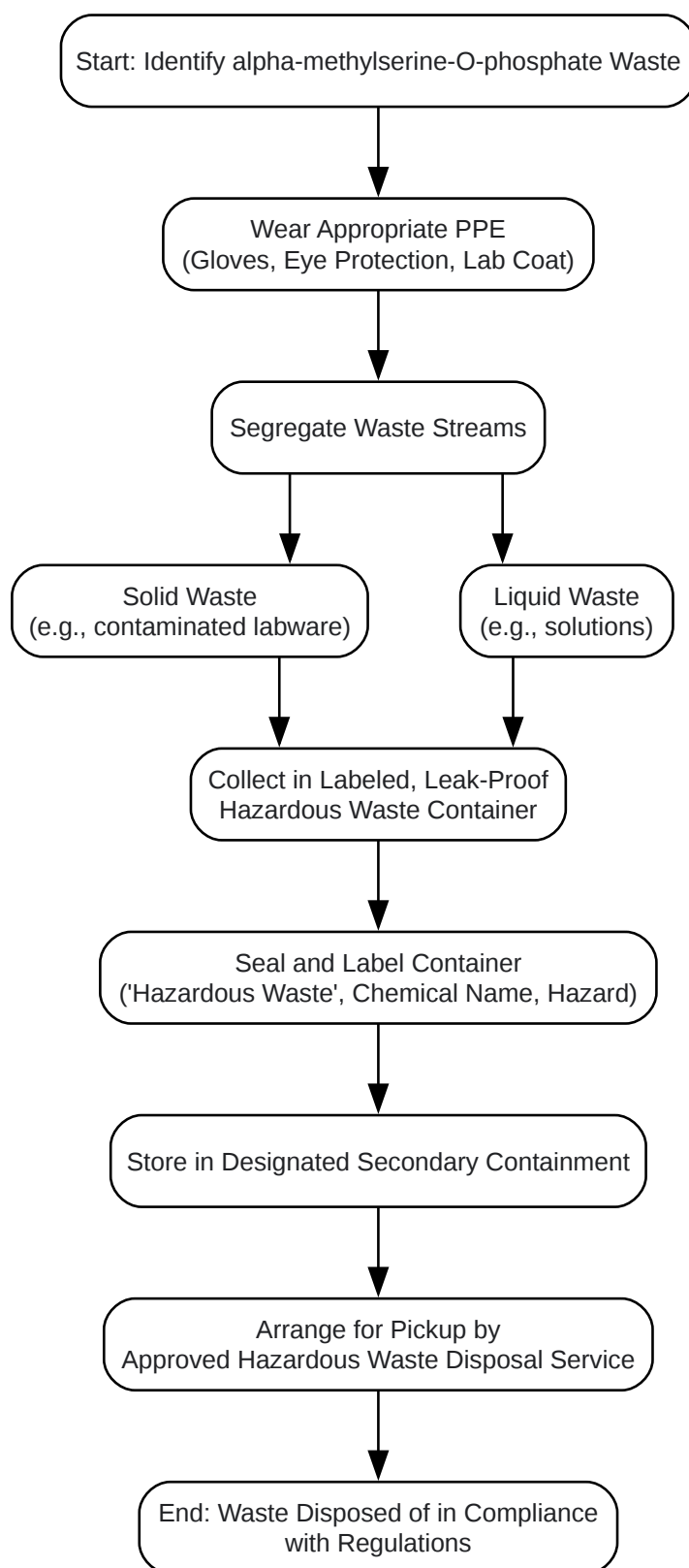
- Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until it is collected by trained hazardous waste personnel.

5. Final Disposal:

- The final disposal of the collected waste must be conducted through an approved and licensed hazardous waste disposal company, in accordance with local, state, and federal regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **alpha-methylserine-O-phosphate**.



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References

- 1. alpha-methylserine-O-phosphate | C₄H₁₀NO₆P | CID 3964633 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. labsolu.ca [labsolu.ca]
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